

TLB 150 Benzoate versus RAD-140 molecular differences

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Compound of Interest

Compound Name: TLB 150 Benzoate

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An In-depth Technical Guide to the Molecular Differences Between TLB-150 Benzoate and RAD-140

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed comparative analysis of the molecular properties of TLB-150 Benzoate and RAD-140, two selective androgen receptor modulators (SARMs) of interest in the research community. This document outlines their structural differences, available biochemical and pharmacological data, and the underlying experimental methodologies.

Core Molecular and Pharmacological Differences

TLB-150 Benzoate is a benzoate ester derivative of RAD-140.^{[1][2]} This fundamental structural modification is the primary determinant of their differing molecular and pharmacokinetic profiles. The addition of the benzoate ester group to the RAD-140 core structure is anticipated to alter its absorption, distribution, metabolism, and excretion (ADME) properties, most notably by extending its half-life in vivo.^[1]

Molecular Structure and Properties

The core molecular structure of RAD-140 is the basis for TLB-150 Benzoate. The key distinction is the esterification at the hydroxyl group of RAD-140.

Property	RAD-140	TLB-150 Benzoate
Chemical Name	2-chloro-4-[[[(1R,2S)-1-[5-(4-cyanophenyl)-1,3,4-oxadiazol-2-yl]-2-hydroxypropyl]amino]-3-methylbenzonitrile	(2S,3R)-3-[(4-cyanophenyl)-1,3,4-oxadiazol-2-yl]-3-[(2-methyl-3-chloro-4-cyanophenyl)amino]-2-propyl alcohol benzoate
Molecular Formula	C20H16ClN5O2[3]	C27H20ClN5O3[4]
Molecular Weight	393.83 g/mol [3]	497.93 g/mol [4][5]

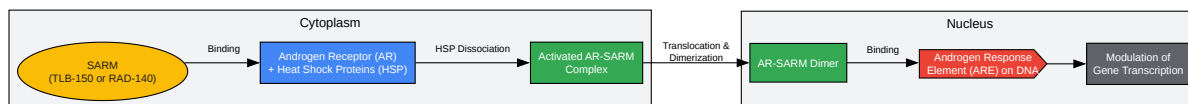
Quantitative Pharmacological Data

The available data for RAD-140 is more robust and derived from peer-reviewed preclinical studies. In contrast, the quantitative data for TLB-150 Benzoate is limited and primarily originates from commercial suppliers, warranting a cautious interpretation.

Parameter	RAD-140	TLB-150 Benzoate	Source
Androgen Receptor Binding Affinity (Ki)	7 nM	Not Reported	[3]
In Vitro Functional Activity (EC50)	0.1 nM (C2C12 osteoblast differentiation assay)	Not Reported	
In Vitro IC50	Not Reported	0.13 µM	[6]
Half-life	~60 hours (anecdotal) [7]	Expected to be longer than RAD-140[1]	

Signaling Pathways and Experimental Workflows

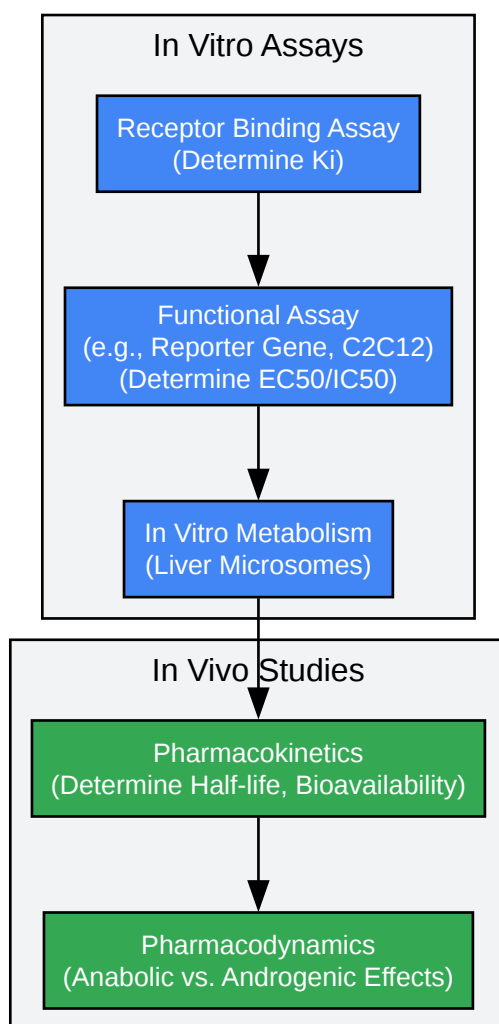
Both TLB-150 Benzoate and RAD-140 are presumed to exert their effects through the androgen receptor (AR) signaling pathway. Upon binding to the AR in the cytoplasm, the ligand-receptor complex translocates to the nucleus, where it modulates the transcription of target genes.



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Androgen Receptor Signaling Pathway for SARMs.

The general workflow for characterizing these compounds involves a series of in vitro and in vivo experiments to determine their binding affinity, functional activity, and physiological effects.



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General Experimental Workflow for SARM Characterization.

Detailed Experimental Protocols

The following sections describe the general methodologies for key experiments used to characterize SARMS like TLB-150 Benzoate and RAD-140.

Androgen Receptor Competitive Binding Assay

Objective: To determine the binding affinity (K_i) of a test compound for the androgen receptor.

Principle: This assay measures the ability of a test compound to compete with a radiolabeled androgen (e.g., $[3H]$ -mibolerone or $[3H]$ -DHT) for binding to the androgen receptor. The

concentration of the test compound that inhibits 50% of the specific binding of the radioligand is the IC₅₀, which can be converted to a K_i value.

General Protocol:

- **Receptor Preparation:** Prepare a source of androgen receptors, typically from rat prostate cytosol or using a recombinant human androgen receptor ligand-binding domain (AR-LBD).
- **Assay Setup:** In a multi-well plate, combine the receptor preparation, a fixed concentration of the radiolabeled ligand, and varying concentrations of the unlabeled test compound.
- **Incubation:** Incubate the mixture to allow the binding to reach equilibrium.
- **Separation of Bound and Free Ligand:** Separate the receptor-bound radioligand from the unbound radioligand. This can be achieved through methods like hydroxylapatite precipitation or filtration.
- **Quantification:** Measure the amount of radioactivity in the bound fraction using a scintillation counter.
- **Data Analysis:** Plot the percentage of specific binding against the log concentration of the test compound to determine the IC₅₀ value. The K_i is then calculated using the Cheng-Prusoff equation.

Androgen Receptor Transcriptional Activation Assay

Objective: To determine the functional activity (EC₅₀ for agonists, IC₅₀ for antagonists) of a test compound in modulating androgen receptor-mediated gene transcription.

Principle: This cell-based assay utilizes a host cell line (e.g., PC-3 or HEK293) co-transfected with an androgen receptor expression vector and a reporter plasmid. The reporter plasmid contains a reporter gene (e.g., luciferase or beta-galactosidase) under the control of an androgen-responsive promoter. Activation of the androgen receptor by an agonist leads to the expression of the reporter gene, which can be quantified.

General Protocol:

- **Cell Culture and Transfection:** Culture the host cells and co-transfect them with the AR expression vector and the reporter plasmid.
- **Compound Treatment:** Treat the transfected cells with varying concentrations of the test compound (and a known androgen for antagonist assays).
- **Incubation:** Incubate the cells for a sufficient period to allow for gene transcription and protein expression.
- **Cell Lysis and Reporter Assay:** Lyse the cells and measure the activity of the reporter enzyme (e.g., luminescence for luciferase).
- **Data Analysis:** Plot the reporter activity against the log concentration of the test compound to determine the EC50 or IC50 value.

C2C12 Osteoblast Differentiation Assay

Objective: To assess the anabolic activity of a compound by measuring its ability to induce the differentiation of myoblastic C2C12 cells into osteoblasts.

Principle: C2C12 cells are a mouse myoblast cell line that can be induced to differentiate into osteoblasts in the presence of bone morphogenetic protein 2 (BMP2) or other osteogenic stimuli, including androgens. This differentiation is characterized by the increased expression of osteoblastic markers, such as alkaline phosphatase (ALP).

General Protocol:

- **Cell Seeding:** Seed C2C12 cells in a multi-well plate.
- **Compound Treatment:** After cell attachment, treat the cells with varying concentrations of the test compound.
- **Incubation and Differentiation:** Incubate the cells for several days to allow for differentiation.
- **Alkaline Phosphatase (ALP) Activity Assay:** Lyse the cells and measure the ALP activity using a colorimetric or fluorometric substrate.

- Data Analysis: Plot the ALP activity against the log concentration of the test compound to determine the EC50 value.

Conclusion

The primary molecular difference between TLB-150 Benzoate and RAD-140 is the presence of a benzoate ester in the former, which is designed to prolong its half-life and enhance its bioavailability. While RAD-140 has been characterized in several preclinical studies, providing quantitative data on its high affinity and potency for the androgen receptor, there is a notable lack of peer-reviewed, quantitative data for TLB-150 Benzoate. The provided experimental protocols outline the standard methodologies used to evaluate such compounds. Further peer-reviewed research is necessary to fully elucidate the comparative pharmacology of TLB-150 Benzoate and validate the claims of its improved pharmacokinetic profile.

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